

Picloxydine solvent compatibility for experimental use

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Compound Focus: Picloxydine

CAS No.: 5636-92-0

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Picloxydine: Core Chemical & Experimental Data

The table below summarizes the fundamental chemical and available experimental data for **picloxydine** dihydrochloride, which is crucial for foundational research.

Property	Specification
Chemical Name	1,1'-[Piperazine-1,4-diylbis(formimidoyl)]bis[3-(4-chlorophenyl)guanidine] dihydrochloride [1]
Molecular Formula	C ₂₀ H ₂₄ Cl ₂ N ₁₀ · 2HCl [1]
Molecular Weight	548.30 g/mol [1]
CAS Number	19803-62-4 [1]
Synonyms	N1,N4-bis(N-(4-chlorophenyl)carbamidoyl)piperazine-1,4-bis(carboximidamide) dihydrochloride [1]
Stock Status	Instock (as of source publication date: 2023-01-18) [1]

Property	Specification
Tested Concentration (in vitro)	434 µg/mL (as a commercially available eye drop) [2]

| **Minimum Inhibition Concentration (MIC)** (Against Staphylococci) | ≥ 13.56 µg/mL [2] | | **Bactericidal Efficacy (in vitro)** | Incubation for 15 minutes in Vitabact (434 µg/mL) resulted in "total loss of colony forming units" of tested isolates, including *Pseudomonas aeruginosa* [2]. |

Experimental Context and Antiseptic Efficacy

The available research primarily focuses on **picloxydine**'s application as an ocular antiseptic. The experimental data in the table above comes from a study investigating its use for prophylaxis in intravitreal injections [2]. The study concluded that **picloxydine** is effective against conjunctival bacterial isolates, including antibiotic-resistant strains, making it a promising prophylactic agent [2].

This context is also mentioned in a 2021 editorial in *Eye*, which notes that a study used 0.05% **picloxydine** to reduce conjunctival bacterial load perioperatively [3].

FAQs on Technical Application

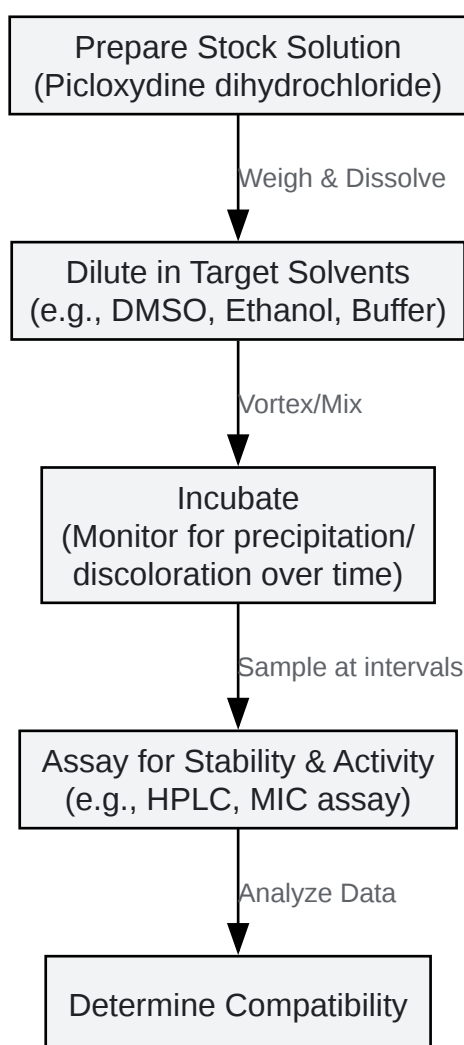
Here are answers to some anticipated technical questions based on the available information.

- **Is there a commercial formulation I can use as a reference standard?** Yes, **picloxydine** is commercially available as **Vitabact** 0.05% eye drops (equivalent to 500 µg/mL or 0.5 mg/mL) [2]. Other brand names include Medibact and Bactavit [2]. The pure active pharmaceutical ingredient (API), **picloxydine dihydrochloride**, is also available from chemical suppliers for research purposes [1].
- **What is the known mechanism of action of picloxydine?** The search results do not specify **picloxydine**'s exact mechanism. However, it belongs to the **biguanide** class of antiseptics [2]. Other biguanides, like chlorhexidine, are known to disrupt microbial cell membranes.

- **Against which pathogens has picloxydine shown efficacy?** In vitro studies have demonstrated bactericidal effects against **Staphylococci** (both antibiotic-susceptible and resistant strains) and **Pseudomonas aeruginosa** [2]. The majority of conjunctival flora are Coagulase-Negative Staphylococci (CoNS) [2].

Experimental Workflow for Testing

For evaluating solvent compatibility in the lab, you can adapt the general bactericidal testing workflow from the literature into a new protocol. The diagram below outlines a potential approach.



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References

1. dihydrochloride | CAS No... | Simson Pharma Limited Picloxydine [simsonpharma.com]
2. Ocular flora in patients undergoing intravitreal injections [pmc.ncbi.nlm.nih.gov]
3. Potential substitutes for povidone-iodine in ocular surgery [nature.com]

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